

Physical and chemical properties of 2-Hydroxy-4,7-dimethoxy-9,10-dihydrophenanthrene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxy4,7-dimethoxy-9,10-dihydrophenanthrene

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An In-depth Technical Guide to 2-Hydroxy-4,7-dimethoxy-9,10-dihydrophenanthrene

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of 2-Hydroxy-4,7-dimethoxy-9,10-dihydrophenanthrene, a naturally occurring dihydrophenanthrene found primarily in Orchidaceae species such as *Dendrobium nobile*. This document consolidates available data on its spectral characteristics, and biological activities, including its anti-inflammatory and cytotoxic potential. Detailed experimental protocols for its isolation are described, and relevant signaling pathways implicated in its mechanism of action are visualized. This guide is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Introduction

2-Hydroxy-4,7-dimethoxy-9,10-dihydrophenanthrene is a member of the dihydrophenanthrene class of compounds, which are noted for their diverse and potent biological activities.^[1] These compounds are predominantly isolated from the Orchidaceae and Juncaceae plant families.^[2]

As a specific dihydrophenanthrene, 2-Hydroxy-4,7-dimethoxy-9,10-dihydrophenanthrene has garnered interest for its potential pharmacological applications, stemming from the broader bioactivities associated with this structural class, including anti-inflammatory, cytotoxic, and antioxidant effects.[1] This guide aims to provide a detailed compilation of the current scientific knowledge regarding this compound.

Physical and Chemical Properties

While specific experimental data for the melting and boiling points of 2-Hydroxy-4,7-dimethoxy-9,10-dihydrophenanthrene are not readily available in the current literature, the properties of the parent compound, 9,10-dihydrophenanthrene, are provided for reference. General solubility for a related compound has been noted in various organic solvents.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₆ O ₃	[3]
Molecular Weight	256.3 g/mol	[3]
Appearance	Pale brownish gum	[4]
Melting Point	30-35 °C (for 9,10-dihydrophenanthrene)	[5]
Boiling Point	168-169 °C at 15 mmHg (for 9,10-dihydrophenanthrene)	[5]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[6]

Spectral Data

The structural elucidation of 2-Hydroxy-4,7-dimethoxy-9,10-dihydrophenanthrene has been accomplished through various spectroscopic techniques.

Table 2: Spectral Data Summary

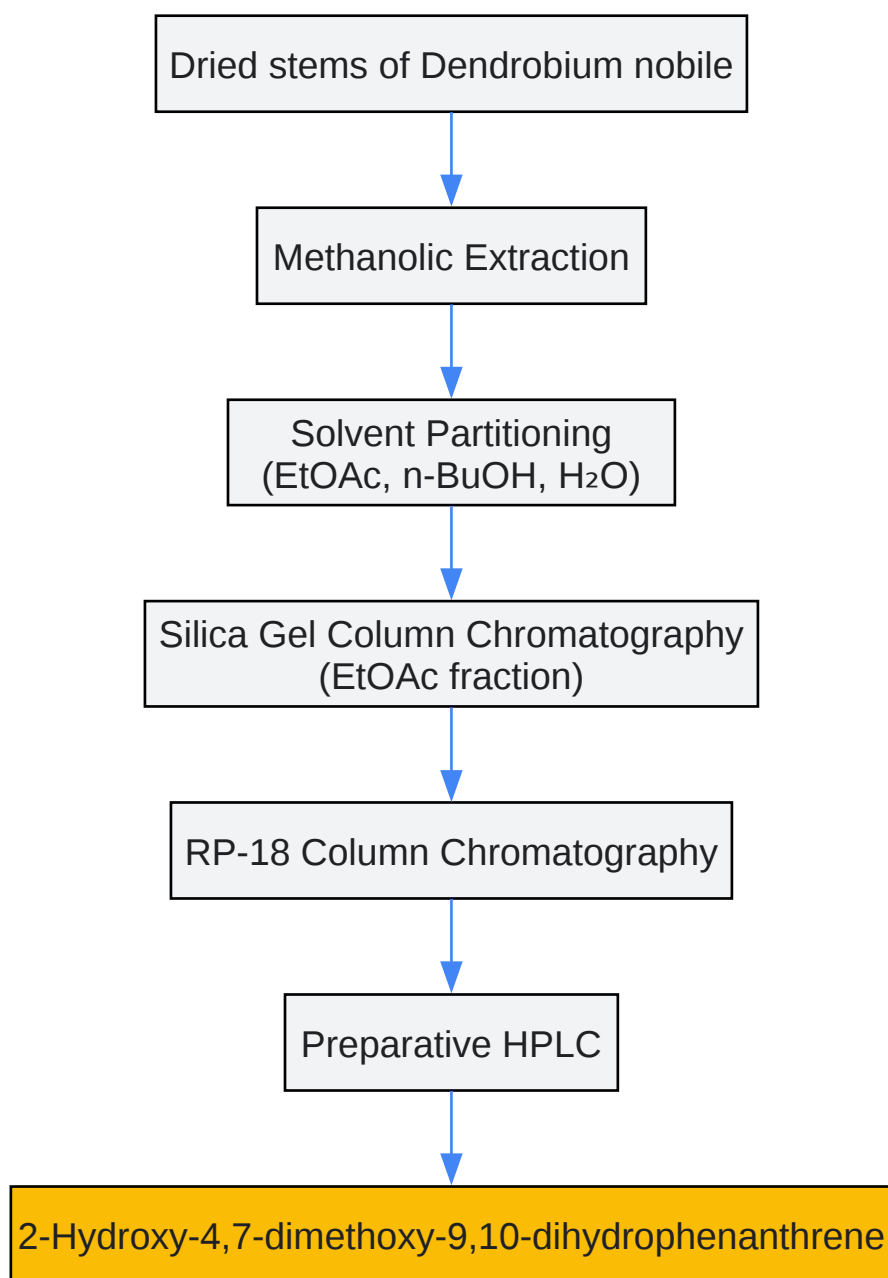
Technique	Key Data Points	Source
^1H NMR	Data available in cited literature.	[4]
^{13}C NMR	Data available in cited literature.	[4]
Mass Spectrometry (MS)	HREIMS m/z 256.1106 [M] ⁺	[4]
Infrared (IR)	Data available in cited literature.	[3]

Experimental Protocols

Isolation from *Dendrobium nobile*

The following protocol is based on the methodology described by Yang et al. (2007) for the isolation of 2-Hydroxy-4,7-dimethoxy-9,10-dihydrophenanthrene from the stems of *Dendrobium nobile*. [4]

Experimental Workflow for Isolation



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Caption: Workflow for the isolation of the target compound.

- Extraction: The dried stems of *Dendrobium nobile* are extracted with methanol.
- Solvent Partitioning: The resulting extract is suspended in water and partitioned successively with ethyl acetate (EtOAc) and n-butanol (n-BuOH).

- **Column Chromatography:** The ethyl acetate-soluble fraction is subjected to silica gel column chromatography.
- **Further Purification:** The fraction containing the target compound is further purified using RP-18 column chromatography.
- **Final Isolation:** Final purification is achieved through preparative High-Performance Liquid Chromatography (HPLC) to yield 2-Hydroxy-4,7-dimethoxy-9,10-dihydrophenanthrene.^[4]

Biological Activity

Dihydrophenanthrenes isolated from *Dendrobium* species have demonstrated a range of biological activities, including anti-inflammatory and cytotoxic effects.^[1] While specific quantitative data for 2-Hydroxy-4,7-dimethoxy-9,10-dihydrophenanthrene is limited, the activities of closely related compounds provide valuable insights.

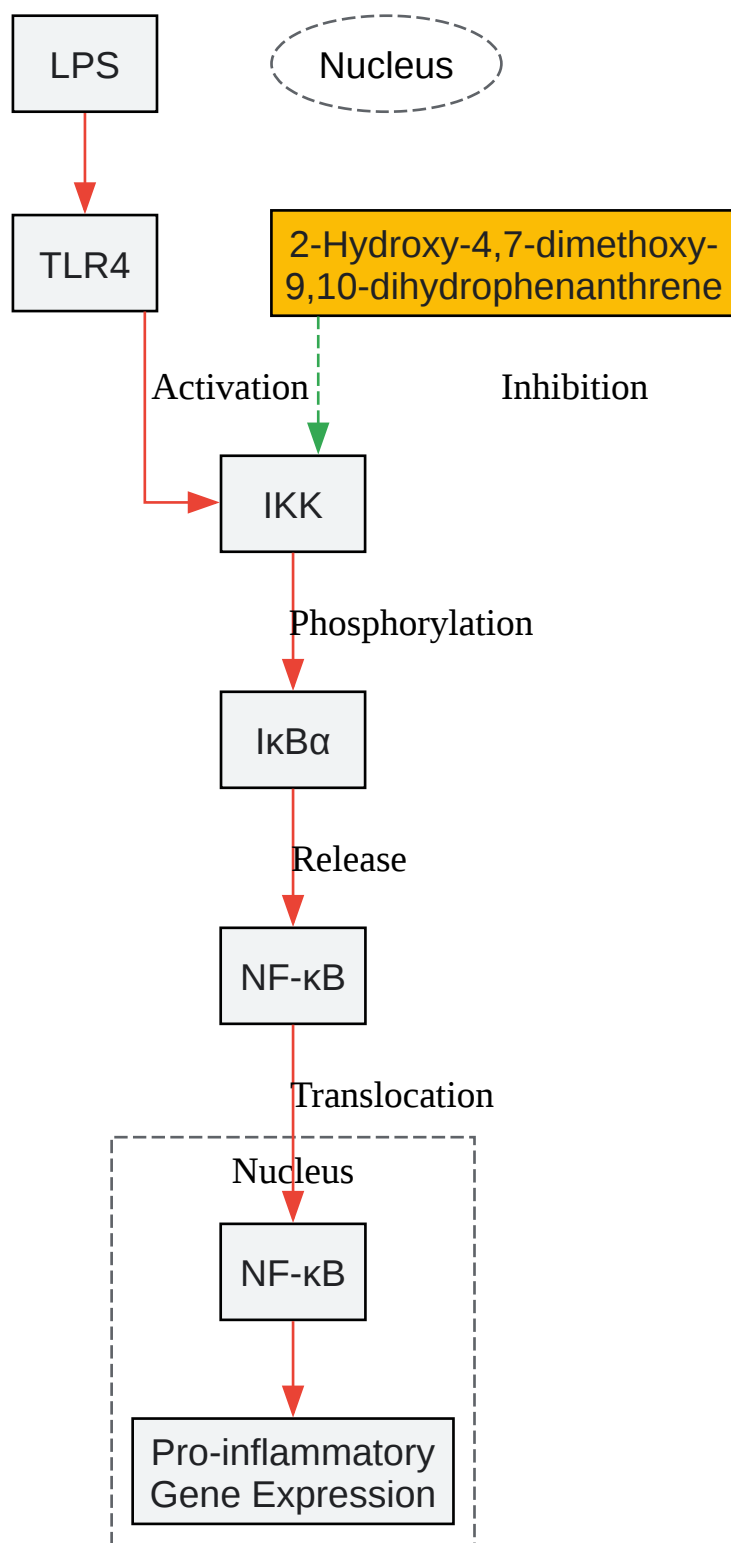
Table 3: Cytotoxic and Anti-inflammatory Activities of Related Dihydrophenanthrenes

Compound	Activity	Cell Line/Assay	IC ₅₀ (μM)	Source
2-hydroxy-3,5,7-trimethoxy-9,10-dihydrophenanthrene	Cytotoxicity	HeLa (cervix adenocarcinoma)	Data not specified, but showed pronounced activity	^[7]
Various Dihydrophenanthrenes	Cytotoxicity	HI-60, THP-1	8.92 - 11.96	^[7]
Dihydrophenanthrene derivatives	Anti-inflammatory (NO production inhibition)	LPS-activated RAW264.7 cells	0.7 - 41.5	^[8]

Implicated Signaling Pathways

Studies on dihydrophenanthrenes from *Dendrobium* species suggest that their anti-inflammatory effects are mediated through the inhibition of the NF- κ B and MAPK signaling pathways.[8]

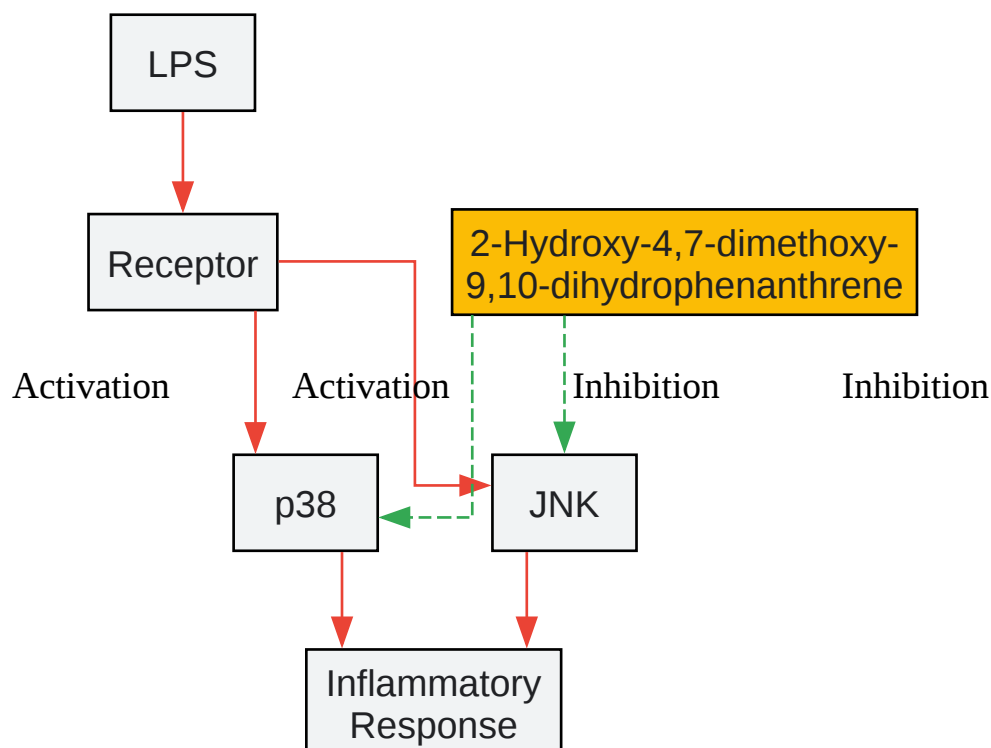
NF- κ B Signaling Pathway Inhibition



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Caption: Inhibition of the NF-κB signaling pathway.

MAPK Signaling Pathway Inhibition

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